

4-(2-Aminoethyl)tetrahydropyran safety and handling precautions

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Compound of Interest

Compound Name: 4-(2-Aminoethyl)tetrahydropyran

Cat. No.: B112880

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An In-depth Technical Guide to the Safe Handling of **4-(2-Aminoethyl)tetrahydropyran**

Introduction

4-(2-Aminoethyl)tetrahydropyran (CAS No. 65412-03-5), also known as 4-AETP or 2-(Tetrahydropyran-4-yl)ethylamine, is a versatile chemical intermediate increasingly utilized in drug development and polymer science.^{[1][2][3]} Its structure, combining a tetrahydropyran ring with an aminoethyl group, makes it a valuable building block for synthesizing complex molecules and specialty polymers.^{[2][3]} However, the same reactivity that makes it useful necessitates a thorough understanding of its potential hazards and the implementation of rigorous safety protocols.

This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive overview of the safety and handling precautions for **4-(2-Aminoethyl)tetrahydropyran**. Moving beyond a simple checklist, we will explore the causality behind each safety recommendation, grounding our protocols in the compound's specific chemical properties and GHS hazard classifications.

Section 1: Hazard Identification and Risk Assessment

A foundational principle of laboratory safety is a comprehensive understanding of the substance's intrinsic hazards. **4-(2-Aminoethyl)tetrahydropyran** is classified as hazardous

under the Globally Harmonized System (GHS) and OSHA standards.[4] The primary risks are associated with irritation to the skin, eyes, and respiratory system, alongside its classification as a combustible liquid.[4][5]

GHS Hazard Classification

The following table summarizes the GHS classifications for **4-(2-Aminoethyl)tetrahydropyran**. Understanding these classifications is the first step in developing a robust risk mitigation strategy.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[4] [5]
Serious Eye Damage/Irritation	Category 2 / 1	H319: Causes serious eye irritation / H318: Causes serious eye damage[4][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[4][5]
Flammable Liquids	Category 4	Combustible liquid[4]

Signal Word: Warning or Danger[4][5]

- Causality Insight: The amino group imparts a basic character, while the overall molecule can penetrate tissues, leading to irritation upon contact. The H335 classification underscores the importance of respiratory protection, as inhaled vapors can irritate the mucous membranes of the respiratory tract.[4][5]

Physicochemical Properties Relevant to Safety

The physical state and properties of a chemical directly influence its handling and storage requirements.

Property	Value	Safety Implication
Appearance	Colorless to light yellow liquid/oil[1][2][6]	Spills may be hard to see; good housekeeping is essential.
CAS Number	65412-03-5[1][4][5]	Unique identifier for accurate safety information retrieval.
Molecular Formula	C ₇ H ₁₅ NO[2]	
Molecular Weight	129.20 g/mol	
Boiling Point	88-89 °C @ 13 mmHg[1][7]	Volatility requires handling in ventilated areas to avoid vapor inhalation.
Flash Point	74 °C[1]	Classified as a combustible liquid; must be kept away from ignition sources.[4]

Section 2: Exposure Controls and Personal Protection

Following the hierarchy of controls, the primary method for mitigating risk is through engineering solutions. Personal Protective Equipment (PPE) serves as the essential final barrier between the researcher and the chemical.

Engineering Controls

The causality for requiring robust engineering controls is directly linked to the H335 "May cause respiratory irritation" classification.

- Chemical Fume Hood: All handling of **4-(2-Aminoethyl)tetrahydropyran** that could generate aerosols or vapors must be conducted in a properly functioning chemical fume hood.[1] This is the most effective way to prevent inhalation of the irritant vapors.
- Ventilation: Work areas must be well-ventilated to prevent the accumulation of vapors.[4][5]

- Safety Showers and Eyewash Stations: Due to the severe skin and eye irritation risk (H315, H319), eyewash stations and safety showers must be readily accessible and tested regularly. [4][8]

Personal Protective Equipment (PPE)

PPE must be selected based on the specific hazards identified. The following PPE is mandatory when handling **4-(2-Aminoethyl)tetrahydropyran**.

Protection Type	Specification	Rationale and Standard
Eye/Face Protection	Tightly fitting safety goggles or a face shield.[4][5]	Protects against splashes that can cause serious eye irritation (H319). Must conform to EN 166 (EU) or NIOSH (US) standards.[5]
Skin Protection	Nitrile gloves and a lab coat.[1] Fire/flame resistant and impervious clothing may be necessary for larger quantities. [5]	Prevents skin contact which causes irritation (H315). Gloves must be inspected before use and changed immediately if contaminated.[5]
Respiratory Protection	Not typically required if work is performed in a fume hood.	If ventilation is inadequate or in the event of a large spill, a NIOSH/MSHA approved respirator with an appropriate cartridge for organic vapors should be used.[9]

Section 3: Protocols for Safe Handling and Storage

Adherence to standardized protocols minimizes the risk of accidental exposure and ensures experimental integrity.

Safe Handling Workflow

- Preparation: Before handling, ensure the work area (fume hood) is clean and uncluttered. Confirm the location and functionality of the nearest eyewash station and safety shower.

- Don PPE: Put on all required PPE as detailed in Section 2.2.
- Transferring: Use non-sparking tools to handle the container.[5] When transferring the liquid, do so slowly and carefully to avoid splashing. Keep the container opening away from your breathing zone.
- Post-Handling: Tightly close the container immediately after use.[4][5]
- Decontamination: Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[4][5] Remove and launder any contaminated clothing before reuse.[4]

Storage Requirements

Proper storage is critical for maintaining chemical stability and preventing hazardous situations.

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5] Several sources recommend refrigeration at 2-8°C to maintain product quality.[2][6]
- Security: The storage area should be locked to restrict access to authorized personnel only. [4][5]
- Incompatibilities: Store separately from strong oxidizing agents and strong acids to prevent potentially exothermic or violent reactions.[4][8][10]

Section 4: Emergency Procedures

In the event of an accidental release or exposure, a rapid and informed response is crucial to minimizing harm.

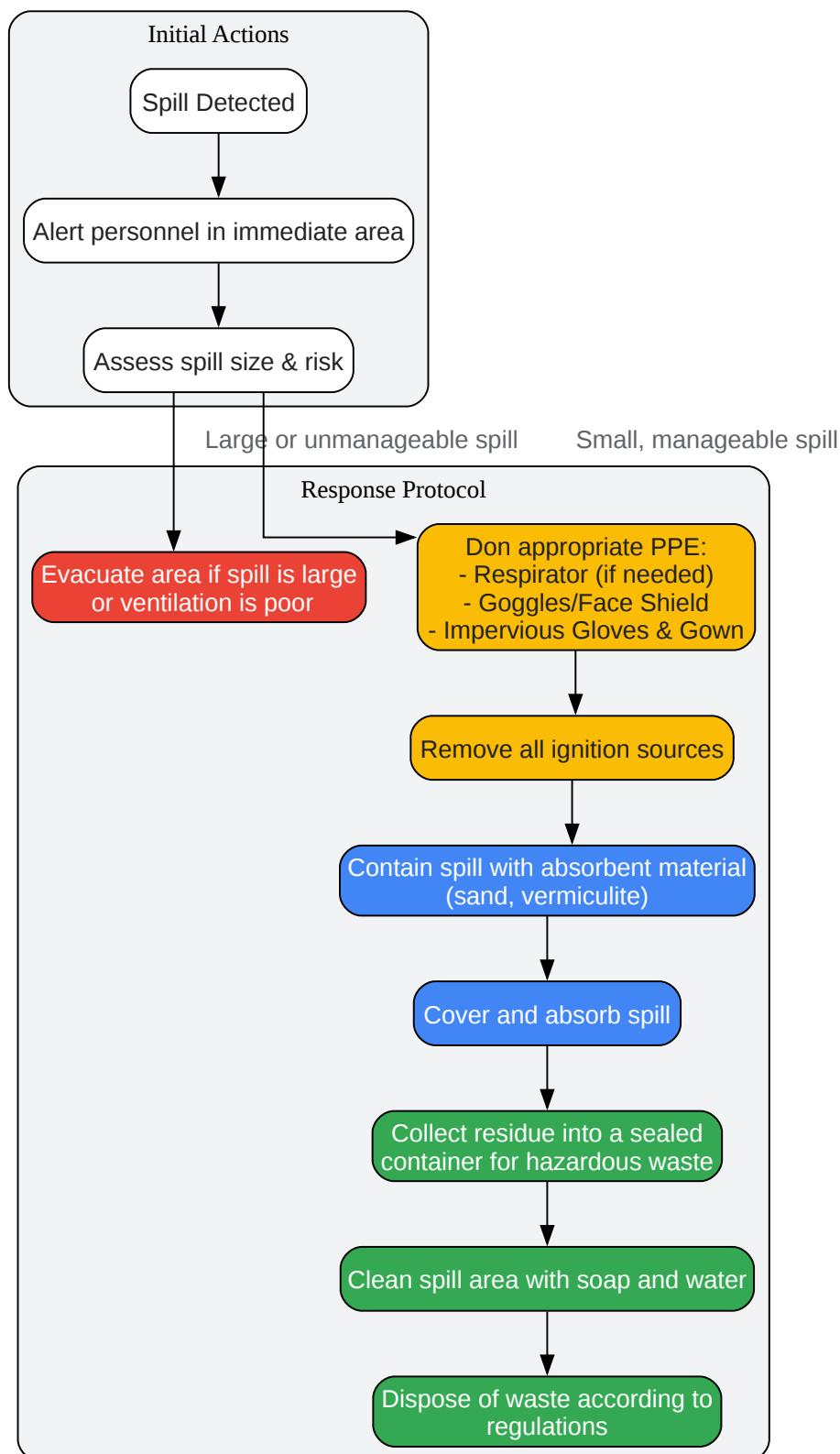
First-Aid Measures

The following table provides a summary of first-aid procedures. Immediate medical attention should always be sought following exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, perform artificial respiration. Seek immediate medical attention.[4][5][11]
Skin Contact	Immediately remove all contaminated clothing. [5] Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, seek medical attention.[4]
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, holding the eyelids open. [4] Remove contact lenses if present and easy to do so. Continue rinsing. Seek immediate medical attention.[4][5]
Ingestion	Rinse mouth with water. Do NOT induce vomiting.[5] Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[5]

Spill Response Protocol

A small, incidental spill can be managed by trained laboratory personnel. A large spill requires an emergency response team.

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Caption: Emergency response workflow for a **4-(2-Aminoethyl)tetrahydropyran** spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[4][5] A water spray or mist may be used to cool closed containers but a direct water jet could spread the fire.[4][8][10]
- Protective Equipment: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[4][5]
- Hazards: The compound is combustible and containers may explode when heated.[4] Fire will produce hazardous decomposition products including carbon monoxide, carbon dioxide, and nitrogen oxides.[4][10]

Section 5: Waste Disposal

All waste containing **4-(2-Aminoethyl)tetrahydropyran** must be treated as hazardous waste.

- Procedure: Collect waste in a clearly labeled, sealed container.[1]
- Regulations: Disposal must be carried out by a licensed waste disposal company in strict accordance with all applicable federal, state, and local environmental regulations.[4] Do not allow the chemical to enter drains or waterways.[12]

Conclusion

While **4-(2-Aminoethyl)tetrahydropyran** is a valuable tool in chemical synthesis, its potential hazards demand respect and meticulous handling. By understanding the underlying reasons for safety protocols—from its irritant and combustible nature to its specific storage needs—researchers can effectively mitigate risks. A safety-first culture, built on the principles of engineering controls, correct PPE usage, and emergency preparedness, is paramount to ensuring the well-being of laboratory personnel and the integrity of scientific research.

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